

# The Biological and Physiological Profile of Koavone: A Review of Publicly Available Data

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## Compound of Interest

Compound Name: Koavone

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## Abstract

**Koavone®**, a synthetic fragrance ingredient developed by International Flavors & Fragrances (IFF), is characterized by its complex woody, floral, and amber scent profile. While widely utilized in the fragrance industry, publicly accessible, in-depth technical information regarding its specific biological and physiological effects at the cellular and molecular level is limited. This document summarizes the currently available data on **Koavone**, focusing on its chemical identity, known safety profile, and olfactory characteristics. At present, there is a notable absence of published research detailing its mechanisms of action, specific signaling pathway interactions, or comprehensive experimental protocols related to its physiological effects beyond dermal sensitization and aquatic toxicity.

## Chemical and Physical Properties

**Koavone** is a synthetic chemical, identified as acetyl diisoamylene. It is a colorless to pale yellow liquid and exists as a mixture of isomers.<sup>[1][2][3]</sup>

Property	Value	Reference
Chemical Name	(Z)-3,4,5,6,6-pentamethylhept-3-en-2-one (and isomers)	[3][4]
Appearance	Colorless to pale yellow liquid	[1][2]
Purity	≥ 90% (sum of isomers)	[1]
Odor	Woody, floral, amber, violet, pine, balsamic	[4][5][6][7]
CAS Number	81786-73-4	[7]
Molecular Weight	182 g/mol	[1]
Boiling Point	200 °C	[1]
Flash Point	85.56 °C	[2]
Vapor Pressure	15 Pa	[1]
logP (o/w)	4.4	[1]
Solubility	Soluble in alcohol, insoluble in water	[2]

## Olfactory Profile and Applications

**Koavone** is highly regarded in the perfumery industry for its diffusive and complex scent. Its odor is described as having woody, floral (particularly violet and orris), amber, and pine nuances.[2][4][5][6][7] It is used to enhance amber notes and can create an aldehydic, pine needle oil effect at higher concentrations.[5][6][7] **Koavone** is utilized in a wide range of products including perfumes, cosmetics, soaps, shampoos, and air fresheners.[1][5] The typical usage level in fragrance compositions ranges from 0.1% to 10%, although it can be used at up to 30%.[1][4]

## Biological and Physiological Effects: Current Knowledge

The publicly available information on the biological and physiological effects of **Koavone** is primarily centered on its safety profile as a fragrance ingredient.

## Dermal Effects

**Koavone** is classified as a skin sensitizer and may cause an allergic skin reaction.<sup>[1][6][8]</sup> Precautionary statements advise avoiding contact with the skin and wearing protective gloves.<sup>[6][8]</sup> If skin contact occurs, washing with soap and water is recommended.<sup>[6]</sup>

## Aquatic Toxicity

**Koavone** is classified as toxic to aquatic life with long-lasting effects.<sup>[1][6][8]</sup> Users are advised to avoid its release into the environment.<sup>[6][8]</sup>

## Other Toxicological Data

A safety data sheet for **Koavone** indicates that in a test on germ cell mutagenicity, no adverse effects were observed with a test substance of 15.00%.<sup>[8]</sup> There is no publicly available information regarding its oral, inhalation, or other systemic toxicity.

## Gaps in Current Research

A thorough review of scientific literature and public databases reveals a significant lack of information regarding the specific molecular mechanisms of action of **Koavone** on biological systems. There are no published studies detailing its interaction with cellular signaling pathways, receptor binding affinities, or enzymatic inhibition. Consequently, the core requirements of this technical guide for detailed experimental protocols and visualizations of signaling pathways cannot be fulfilled at this time due to the absence of primary research data in the public domain.

## Conclusion

**Koavone** is a well-characterized synthetic fragrance ingredient with a distinct olfactory profile. While its application in the fragrance industry is well-documented, its biological and physiological effects beyond skin sensitization and aquatic toxicity have not been publicly reported. For researchers, scientists, and drug development professionals, **Koavone** currently represents a data-poor compound in terms of its potential to modulate biological pathways. Future research would be necessary to elucidate any such effects and to provide the in-depth

technical data required for a comprehensive understanding of its physiological impact. Without such studies, a detailed guide on its core biological and physiological effects, including signaling pathways and experimental methodologies, remains unachievable.

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